

Application Notes and Protocols for Activity-Based Protein Profiling with 8RK64

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Compound of Interest

Compound Name: 8RK64
Cat. No.: B10825134

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **8RK64**, a potent and selective activity-based probe for the deubiquitinating enzyme Ubiquitin C-terminal Hydrolase L1 (UCHL1).

Introduction

Activity-based protein profiling (ABPP) is a powerful chemoproteomic strategy used to study the activity of enzymes in complex biological systems.[1][2][3] Unlike traditional proteomic approaches that measure protein abundance, ABPP utilizes chemical probes that covalently bind to the active site of enzymes, providing a direct measure of their functional state.[2] The **8RK64** probe is a small-molecule, cell-permeable tool designed for the study of UCHL1 activity in vitro, in live cells, and in vivo.[4][5][6] UCHL1 is a deubiquitinating enzyme (DUB) that is highly expressed in neurons and has been implicated in neurodegenerative diseases and cancer.[4][7]

The **8RK64** probe contains a cyanamide reactive moiety that covalently modifies the active-site cysteine residue (Cys90) of UCHL1 in an activity-dependent manner.[4][8] It also possesses an azide group, which allows for the attachment of reporter tags (e.g., fluorophores or biotin) via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), also known as "click chemistry".[4][9]

This two-step labeling approach offers flexibility for various downstream applications, including fluorescence imaging and protein enrichment for mass spectrometry-based identification.[4][6]

Quantitative Data

The following tables summarize the key quantitative data for the **8RK64** probe and its derivatives.

Table 1: In Vitro Potency and Selectivity of **8RK64** and Analogs

Compound	Target	IC50 (μM)	Notes
8RK64	UCHL1	0.32	Covalent inhibitor.[4][10]
UCHL3	216	High selectivity over UCHL3.[4][9]	
UCHL5	>1000	High selectivity over UCHL5.[4][9]	
6RK73	UCHL1	0.23	Parent inhibitor of 8RK64.[4][9]
9RK87 (Rhodamine probe)	UCHL1	0.44	Fluorescent analog of 8RK64.[6]
8RK59 (BodipyFL probe)	UCHL1	~1	Fluorescent analog of 8RK64.[6]
JYQ88	UCHL1	12.9	Negative control compound.[8]

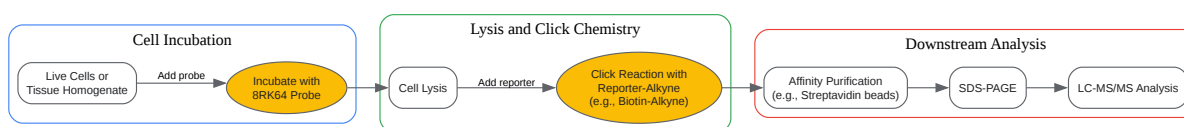
Table 2: Cellular Activity and Recommended Concentrations

Application	Recommended Concentration	Cell Line Example	Incubation Time
In-cell Target Engagement (ABPP)	3 μ M	HEK293T	1 hour
In vivo (Zebrafish)	up to 50 μ M	Zebrafish embryos	Not specified

Experimental Workflows

Two-Step Activity-Based Protein Profiling Workflow

This workflow outlines the general procedure for using **8RK64** in a two-step labeling experiment for subsequent analysis, such as pull-down and mass spectrometry.

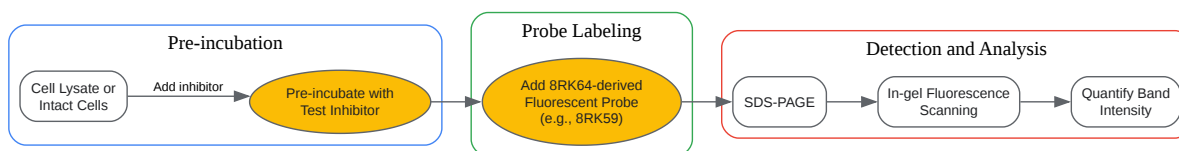


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Figure 1: A diagram of the two-step ABPP workflow with **8RK64**.

Competitive Activity-Based Protein Profiling Workflow

This workflow is used to assess the selectivity of an inhibitor against the target of **8RK64** (UCHL1).



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